

1-Bromo-4-(trans-4-pentylcyclohexyl)benzene molecular weight

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Compound of Interest

Compound Name: 1-Bromo-4-(trans-4-pentylcyclohexyl)benzene

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An In-depth Technical Guide to **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene**

For researchers, scientists, and professionals in drug development, **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene** is a valuable chemical intermediate. This guide provides a comprehensive overview of its properties, potential applications, and illustrative experimental protocols.

Core Properties and Data

1-Bromo-4-(trans-4-pentylcyclohexyl)benzene is a halogenated aromatic compound.^[1] Its molecular structure, featuring a trans-cyclohexyl ring, gives it a rigid and linear shape, a desirable characteristic in the synthesis of liquid crystals.^{[1][2]} The bromine atom serves as a reactive site for various cross-coupling reactions, making it a versatile building block in organic synthesis.^{[1][2]}

Quantitative Data Summary

The key physicochemical properties of **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene** are summarized in the table below for easy reference.

Property	Value
Molecular Weight	309.3 g/mol [3][4]
Molecular Formula	C17H25Br[3][4][5][6]
CAS Number	79832-89-6[3][5][6]
Appearance	White or off-white solid[6][7]
Purity	≥95%[5], with higher purities available (≥98%[6], ≥99.5%[8])
Boiling Point	363°C at 760 mmHg[5]
Density	1.129 g/cm ³ [5]
Flash Point	165.9°C[5]
Refractive Index	1.518[5]

Applications in Research and Development

This compound is primarily utilized in the following areas:

- **Liquid Crystal Synthesis:** It serves as a monomer in the synthesis of liquid crystals.[5][7][8]
- **Organic Synthesis:** It is a key intermediate in various organic reactions.[6]
- **Pharmaceutical and Agrochemical Research:** The structural motifs of similar alkylcyclohexyl bromobenzenes suggest their potential as scaffolds in the design of novel agrochemicals and pharmaceuticals.[1]
- **Protein Degradation Building Blocks:** It is classified within a product family of protein degrader building blocks, indicating its potential use in the development of targeted protein degradation technologies.[3]

Illustrative Experimental Protocol: Suzuki-Miyaura Cross-Coupling

The following is a representative protocol for a Suzuki-Miyaura cross-coupling reaction, a common application for aryl bromides like **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene**. This protocol is for illustrative purposes and may require optimization for specific substrates.

Objective: To synthesize 4-(trans-4-pentylcyclohexyl)-1,1'-biphenyl by coupling **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene** with phenylboronic acid.

Materials:

- **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene**
- Phenylboronic acid
- Palladium(II) acetate (Pd(OAc)₂)
- Triphenylphosphine (PPh₃)
- Potassium carbonate (K₂CO₃)
- Toluene
- Water
- Standard laboratory glassware and inert atmosphere setup (e.g., Schlenk line)

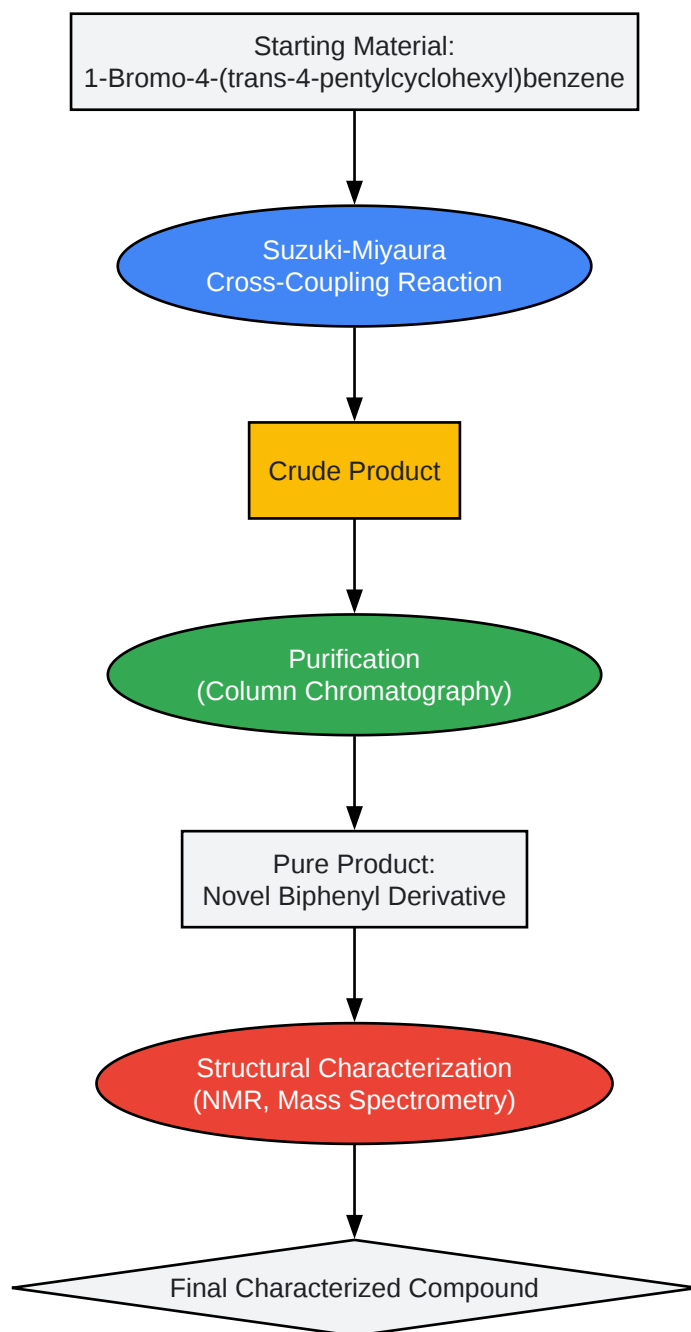
Procedure:

- **Reaction Setup:** In a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), combine **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene** (1.0 eq), phenylboronic acid (1.2 eq), and potassium carbonate (2.0 eq).
- **Catalyst Preparation:** In a separate flask, prepare the palladium catalyst by dissolving palladium(II) acetate (0.02 eq) and triphenylphosphine (0.04 eq) in toluene.
- **Reaction Initiation:** Add the catalyst solution to the Schlenk flask containing the reactants. Add a mixture of toluene and water (e.g., 4:1 v/v) to the flask.

- **Reaction Conditions:** Heat the reaction mixture to reflux (approximately 80-90°C) and stir vigorously for 12-24 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Add water and extract the product with a suitable organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain the desired 4-(trans-4-pentylcyclohexyl)-1,1'-biphenyl.
- **Characterization:** Confirm the structure and purity of the final product using analytical techniques such as NMR spectroscopy and mass spectrometry.

Conceptual Workflow Visualization

The following diagram illustrates a conceptual workflow for the use of **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene** in a drug discovery context, from initial synthesis to final product characterization.



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Conceptual workflow for synthesis and characterization.

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